

# Salnacedin (CAS 87573-01-1): A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available technical information on **Salnacedin**. The mechanism of action described herein is largely inferred from its structural relationship to salicylic acid and salicylates, as direct experimental studies on **Salnacedin**'s specific interactions with cyclooxygenase enzymes and prostaglandin E2 synthesis are not extensively available in the public domain.

## **Core Properties of Salnacedin**

**Salnacedin**, with the CAS number 87573-01-1, is a compound known for its anti-inflammatory and keratolytic properties.[1] Its chemical structure suggests a relationship to salicylates, a well-known class of non-steroidal anti-inflammatory drugs (NSAIDs).

## **Physicochemical Properties**

A compilation of the known physicochemical properties of **Salnacedin** is presented in Table 1. This data is essential for formulation development, solubility studies, and analytical method development.



| Property          | Value   | Source |
|-------------------|---|--------|
| CAS Number        | 87573-01-1  | [2]    |
| Molecular Formula | C12H13NO5S  | [3]    |
| Molecular Weight  | 283.30 g/mol  | [1]    |
| IUPAC Name        | (2R)-2-acetamido-3-(2-<br>hydroxybenzoyl)sulfanylpropan<br>oic acid | N/A    |
| Boiling Point     | 565.2 °C at 760 mmHg  | [3]    |
| Solubility        | Soluble in DMSO   | N/A    |
| Melting Point     | Not available   | N/A    |

## **Hypothesized Mechanism of Action**

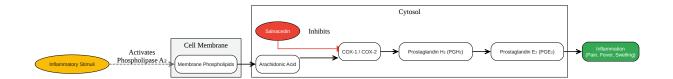
Based on its chemical structure, which features a salicylate moiety, **Salnacedin** is proposed to exert its biological effects through two primary mechanisms: anti-inflammatory action via inhibition of prostaglandin synthesis and keratolytic action by promoting the desquamation of the stratum corneum.

# **Anti-inflammatory Action: Inhibition of Cyclooxygenase** (COX)

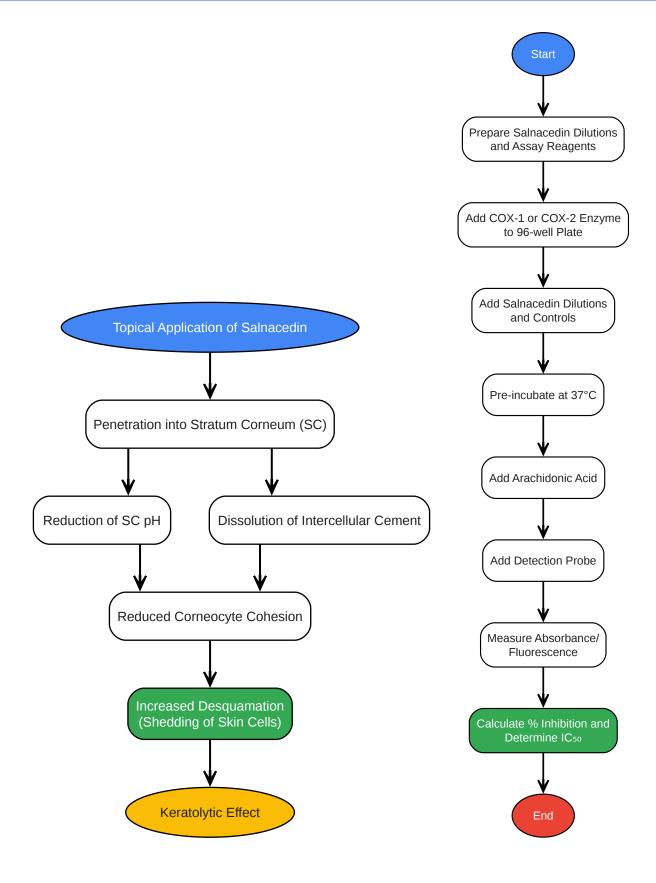
Salicylates are known to inhibit the cyclooxygenase (COX) enzymes, which are critical for the synthesis of prostaglandins, key mediators of inflammation. It is hypothesized that **Salnacedin**, as a salicylate derivative, follows this pathway to exert its anti-inflammatory effects.

The proposed signaling pathway for the anti-inflammatory action of **Salnacedin** is depicted below.

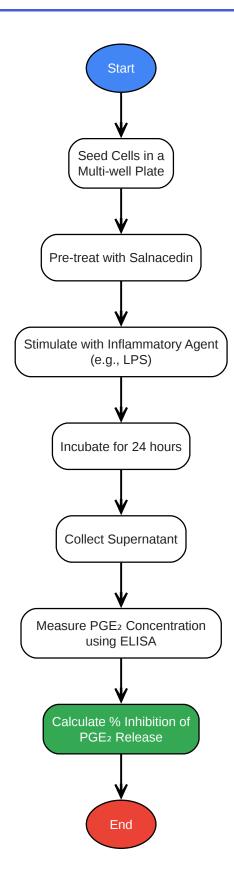












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